

Isobutyl salicylate in fragrance and flavor research

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Compound Focus: Isobutyl salicylate

CAS No.: 87-19-4

Cat. No.: S597151

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Chemical Profile and Primary Applications

Isobutyl salicylate is an organic ester known for its pleasant, sweet, and floral aroma with herbaceous or wintergreen-like nuances [1]. The table below summarizes its core chemical and physical properties.

Property	Specification
CAS Registry Number	87-19-4 [2] [1] [3]
Molecular Formula	C ₁₁ H ₁₄ O ₃ [2] [1] [3]
Molecular Weight	194.23 g/mol [2] [1] [3]
Appearance	Clear, colorless to pale yellow liquid [2] [1]
Odor Description	Sweet, floral, wintergreen-like, herbaceous-green, with orchid or clover nuances [1] [4]
Purity (GC)	98 - 100% [2]
Boiling Point	260 - 262 °C [2]

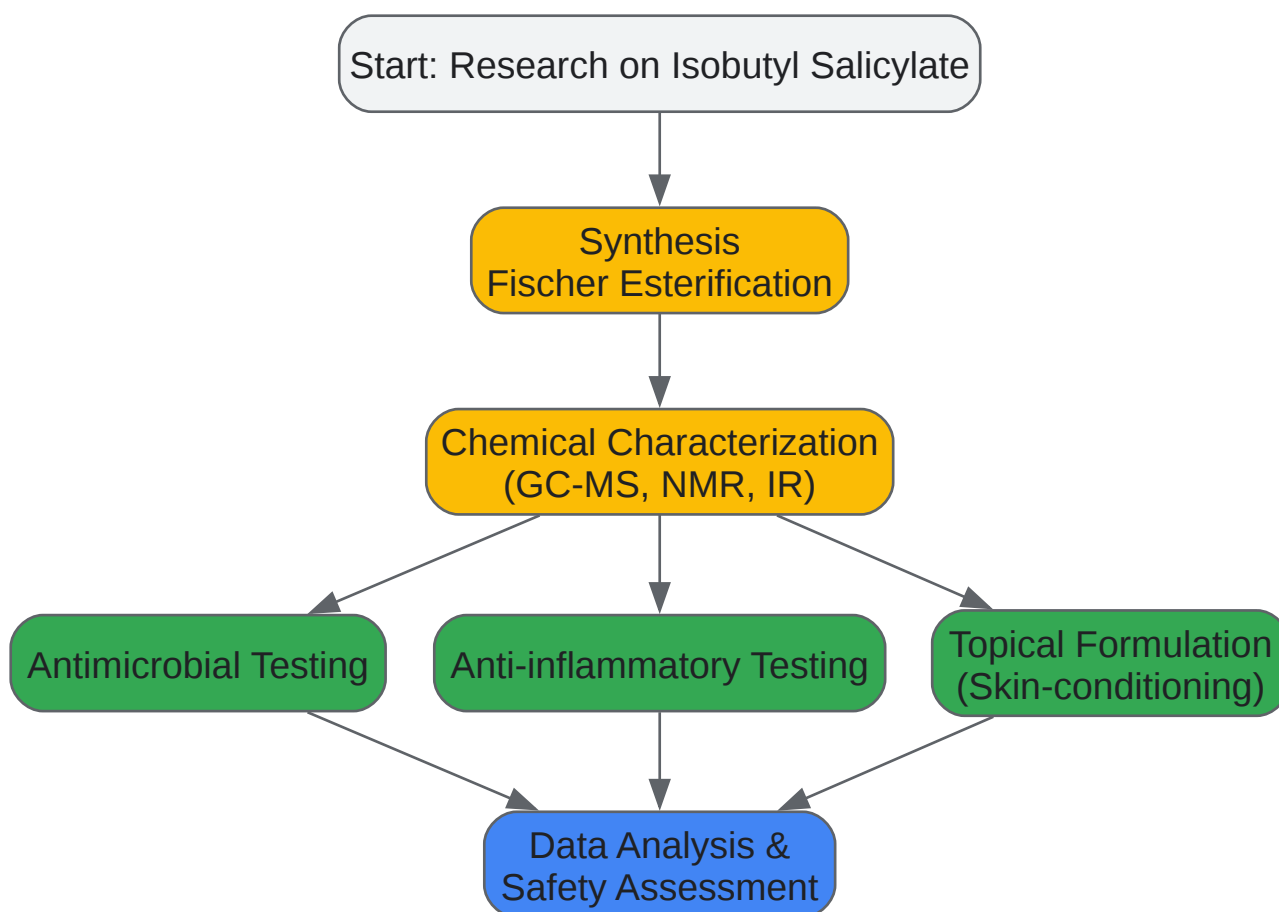
Property	Specification
Refractive Index (n _{20/D})	1.507 - 1.510 [2]
Density	~1.1 g/cm ³ [3]
Solubility	Soluble in ethanol, oils; insoluble in water, glycerol [1]

Its primary industrial applications are in the fragrance and flavor sectors:

- **Fragrance Industry:** Used in perfumes, lotions, shampoos, and soaps for its scent [2]. It acts as a **heart or base note** and is stable in soaps and cosmetic formulations [1] [4]. Typical use levels in fragrance compositions range from **1% to 15%**, and can be as high as **30% to 50%** in fantasy accords like "orchid" or "clover" [1] [4].
- **Flavoring Agent:** Used as a synthetic flavoring substance (FEMA 2213) in food products and beer [2] [1].

Potential Therapeutic Applications and Research Protocols

While current research is limited, some studies suggest potential for pharmaceutical development. The following workflow outlines the research journey from initial synthesis to application testing.



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Antimicrobial Testing Protocol

A study cited in the search results investigated the antibacterial activity of **isobutyl salicylate** against foodborne pathogens [1].

- **Objective:** To evaluate the in vitro antibacterial activity of **isobutyl salicylate**.
- **Test Organisms:** Gram-positive (e.g., *Staphylococcus aureus*) and Gram-negative (e.g., *Escherichia coli*) bacteria [1].
- **Materials:**
 - Pure **isobutyl salicylate** ($\geq 98\%$) [2] [1].
 - Bacterial cultures and standard microbiological media (e.g., Mueller-Hinton Agar).
 - Sterile DMSO (for solubilizing the compound, if needed).
- **Methodology:**
 - **Broth Dilution Method:** Prepare serial dilutions of **isobutyl salicylate** in a suitable broth medium in a 96-well microtiter plate.

- **Inoculation:** Standardize the bacterial inoculum to approximately 5×10^5 CFU/mL and add to each well.
- **Incubation:** Incubate the plates at 37°C for 18-24 hours.
- **Analysis:** Determine the **Minimum Inhibitory Concentration (MIC)**, which is the lowest concentration that prevents visible growth. Confirm the **Minimum Bactericidal Concentration (MBC)** by sub-culturing from clear wells onto agar plates.
- **Key Considerations:** Include appropriate controls (medium only, organism only, solvent control). Each assay should be performed in duplicate or triplicate.

Anti-inflammatory Screening Protocol

Preliminary research suggests **isobutyl salicylate** and its derivatives may have anti-inflammatory effects [1].

- **Objective:** To screen for anti-inflammatory activity using a cell-based model.
- **Cell Model:** Macrophage cell lines (e.g., RAW 264.7 murine macrophages).
- **Induction of Inflammation:** Lipopolysaccharide (LPS) from Gram-negative bacteria [1].
- **Materials:**
 - Macrophage cell line and complete cell culture medium.
 - LPS (e.g., from *E. coli*).
 - **Isobutyl salicylate** (test compound).
 - Control compounds (e.g., Dexamethasone).
 - ELISA kits for measuring inflammatory markers (e.g., TNF- α , IL-6, PGE2).
- **Methodology:**
 - **Cell Seeding and Pre-treatment:** Seed cells in culture plates and allow to adhere. Pre-treat cells with a range of non-cytotoxic concentrations of **isobutyl salicylate** for a set period (e.g., 1-2 hours).
 - **Inflammation Induction:** Stimulate the cells with a predetermined concentration of LPS (e.g., 100 ng/mL) and incubate for an additional 18-24 hours.
 - **Analysis:** Collect cell culture supernatant. Quantify the secretion of pro-inflammatory cytokines using **ELISA**.
- **Data Interpretation:** Compare the levels of inflammatory markers in treated groups (LPS + compound) against the LPS-only control group. A statistically significant reduction indicates potential anti-inflammatory activity.

Safety and Regulatory Considerations

For any research with potential therapeutic applications, safety is paramount.

- **General Handling:** It is a stable compound but should be stored at room temperature in a cool, dry, and dark place [2] [4].
- **Toxicology:** A formal dermatologic review is available for its use as a fragrance ingredient [5].
- **Hazard Classification:** The compound may be classified with the following warnings [3] [4]:
 - **H302:** Harmful if swallowed.
 - **H400:** Very toxic to aquatic life.
 - **H411:** Toxic to aquatic life with long-lasting effects.
- **Regulatory Status:** It is approved for use as a flavoring agent (FEMA 2213) and is compliant with quality standards like FCC (Food Chemicals Codex) [2]. It is also listed in the International Fragrance Association (IFRA) guidelines for safe use in fragrances [3].

Conclusion

Isobutyl salicylate presents an interesting compound for research beyond its conventional uses. The provided application notes and protocols offer a foundational framework for scientists, particularly in pharmacology and cosmeceuticals, to explore its antimicrobial and anti-inflammatory potential systematically.

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